

# Core Compound Profile and Physicochemical Properties

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## Compound of Interest

**Compound Name:** *Methyl 5-chloro-6-hydroxynicotinate*

**CAS No.:** *1214365-99-7*

**Cat. No.:** *B3090921*

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**Methyl 5-chloro-6-hydroxynicotinate**, also known by its IUPAC name methyl 5-chloro-6-oxo-1,6-dihydropyridine-3-carboxylate, is a substituted pyridine derivative.[1] Its structure incorporates a chloro group, a hydroxyl group (existing in tautomeric equilibrium with the pyridone form), and a methyl ester, making it a highly reactive and versatile intermediate for further chemical modifications.[2] This trifunctional nature is the cornerstone of its utility in constructing more complex molecular architectures.

The compound's physical and chemical properties are critical for its handling, storage, and application in synthetic chemistry. Below is a summary of its key characteristics.

Property	Value	Source
CAS Number	316166-47-9	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>3</sub>	[3]
Molecular Weight	187.58 g/mol	[1][3]
Physical Form	Solid	[1][4]
Melting Point	142-143 °C	[4]
Boiling Point	383.8 ± 37.0 °C at 760 mmHg	[4]
Purity	Typically ≥98%	[3][4]
Storage Temperature	2-8°C	[1]
InChI Key	NVEWDXZTSKXQJB- UHFFFAOYSA-N	[1]
InChI Code	1S/C7H6ClNO3/c1-12-7(11)4- 2-5(8)6(10)9-3-4/h2-3H,1H3, (H,9,10)	[1]

## Synthesis and Mechanistic Rationale

The synthesis of **Methyl 5-chloro-6-hydroxynicotinate** is a critical process for its availability in research and development. A common and accessible method involves the chlorination of a 5-hydroxynicotinate precursor.

### Experimental Protocol: Synthesis from Methyl 5-hydroxynicotinate

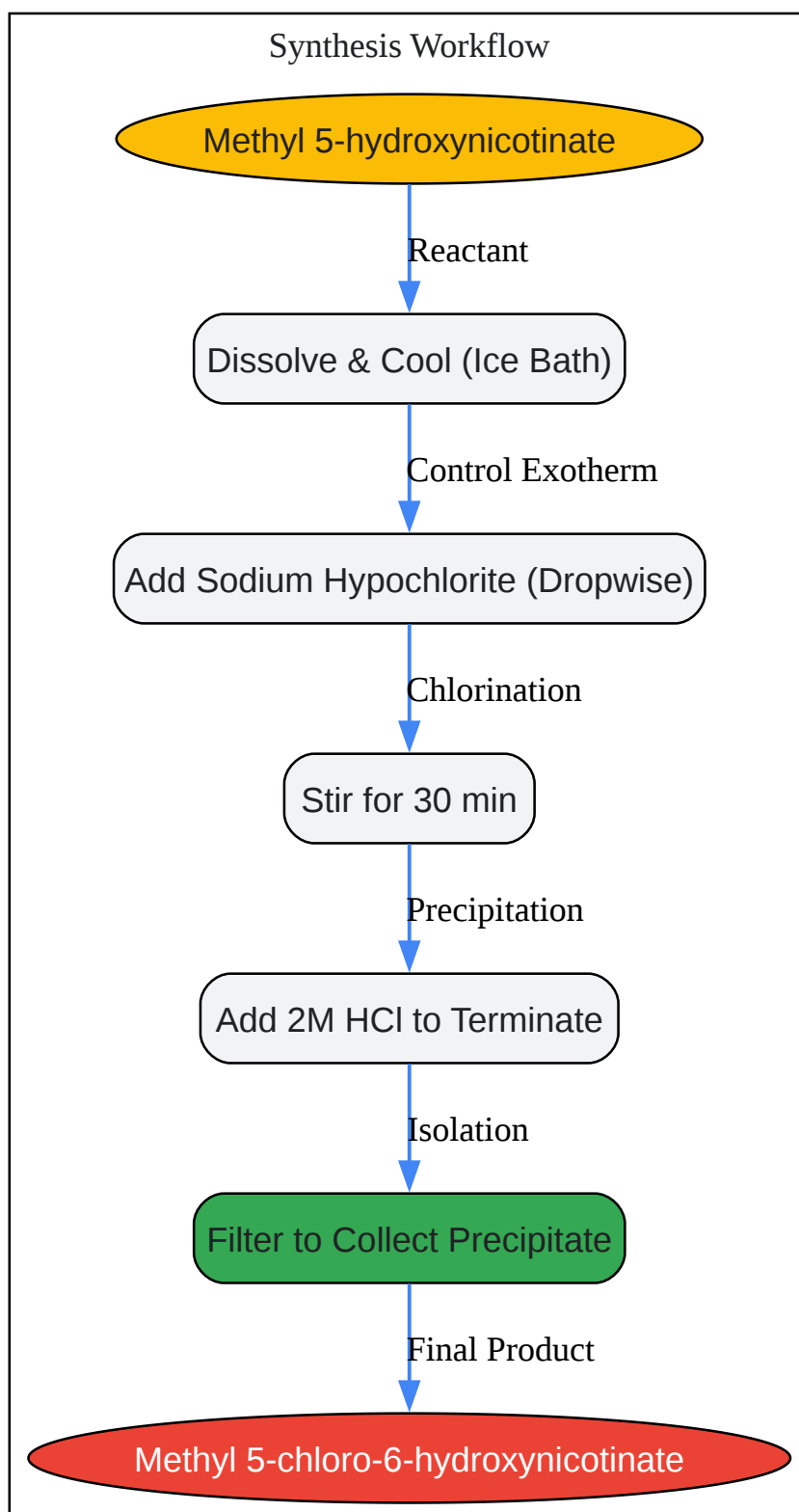
This protocol details a laboratory-scale synthesis via electrophilic chlorination. The choice of sodium hypochlorite as the chlorinating agent is cost-effective and relatively safe to handle compared to gaseous chlorine.

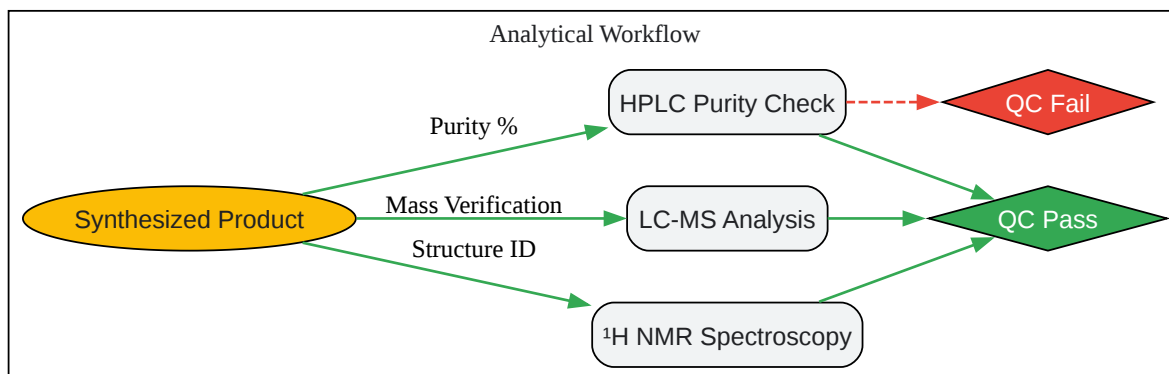
Rationale: The reaction proceeds via an electrophilic aromatic substitution. The pyridine ring, while generally electron-deficient, is activated towards electrophiles by the electron-donating hydroxyl group. The ice bath cooling is crucial to control the exothermicity of the reaction and to

minimize the formation of potential by-products. Acidification with hydrochloric acid serves to terminate the reaction and precipitate the product, which is less soluble in acidic aqueous media.

#### Step-by-Step Methodology:

- **Preparation:** In a flask equipped with a magnetic stirrer, dissolve methyl 5-hydroxynicotinate (4.5 g, 29 mmol) in an appropriate solvent.
- **Cooling:** Place the flask in an ice bath to cool the solution. This is a critical step to manage the reaction's exothermicity.
- **Chlorination:** Slowly add aqueous sodium hypochlorite (6.15%, 26.7 mL, 22 mmol) dropwise to the cooled solution. Maintaining a low temperature prevents over-chlorination and degradation.
- **Reaction:** Stir the reaction mixture for 30 minutes in the ice bath, allowing the chlorination to proceed to completion.
- **Termination and Precipitation:** Terminate the reaction by adding 2 M hydrochloric acid (20 mL). This step neutralizes any remaining hypochlorite and protonates the pyridine nitrogen, which decreases the product's solubility.
- **Isolation:** Collect the resulting white crystalline precipitate by filtration.
- **Washing and Drying:** Wash the collected solid with cold water to remove any residual acid and inorganic salts. Dry the product under vacuum to obtain **Methyl 5-chloro-6-hydroxynicotinate**. A typical yield for this process is around 42%.<sup>[2]</sup>





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## Sources

- [1. Methyl 5-chloro-6-hydroxynicotinate | 316166-47-9 \[sigmaaldrich.com\]](#)
- [2. 6-Chloro-5-hydroxy-nicotinic acid methyl ester | 915107-30-1 \[chemicalbook.com\]](#)
- [3. appretech.com \[appretech.com\]](#)
- [4. Methyl 6-chloro-5-hydroxynicotinate | 915107-30-1 \[sigmaaldrich.com\]](#)
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